

# Core Identification and Physicochemical Properties

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## Compound of Interest

Compound Name: 2-benzenesulfonamidobenzoic acid

Cat. No.: B1265567

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**2-Benzenesulfonamidobenzoic acid**, also known as N-phenylsulfonylanthranilic acid, is a synthetic organic compound. Its unique structure, combining a benzoic acid moiety with a benzenesulfonamide group, makes it a valuable scaffold in the design of bioactive molecules.

Table 1: Key Identifiers and Properties

Property	Value	Source
CAS Number	<b>34837-67-7</b>	[1][2]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>4</sub> S	[1][3]
Molecular Weight	277.30 g/mol	[1][3]
Synonyms	2-(Phenylsulfonamido)benzoic acid, 2-[(Phenylsulfonyl)amino]benzoic acid, N-phenylsulfonylanthranilic acid	[1]
Purity	Typically ≥98%	[1]

| Appearance | Brownish-black crystals (after recrystallization in methanol) |[3] |

## Synthesis and Purification

The synthesis of **2-benzenesulfonamidobenzoic acid** is typically achieved through a straightforward condensation reaction between anthranilic acid and benzenesulfonyl chloride. [3] This reaction is a classic example of nucleophilic acyl substitution at the sulfonyl group.

### Causality in Synthesis:

The choice of reaction conditions is critical for maximizing yield and purity. The reaction is initiated in a basic medium (pH 8-9 maintained with sodium carbonate) to deprotonate the amino group of anthranilic acid. [3] This enhances its nucleophilicity, facilitating the attack on the electrophilic sulfur atom of benzenesulfonyl chloride. Upon completion, the reaction mixture is acidified. This protonates the carboxylate group, rendering the final product insoluble in the aqueous solution and allowing for its precipitation and subsequent isolation.

## Experimental Protocol: Synthesis and Recrystallization

Objective: To synthesize **2-benzenesulfonamidobenzoic acid** via condensation.

Materials:

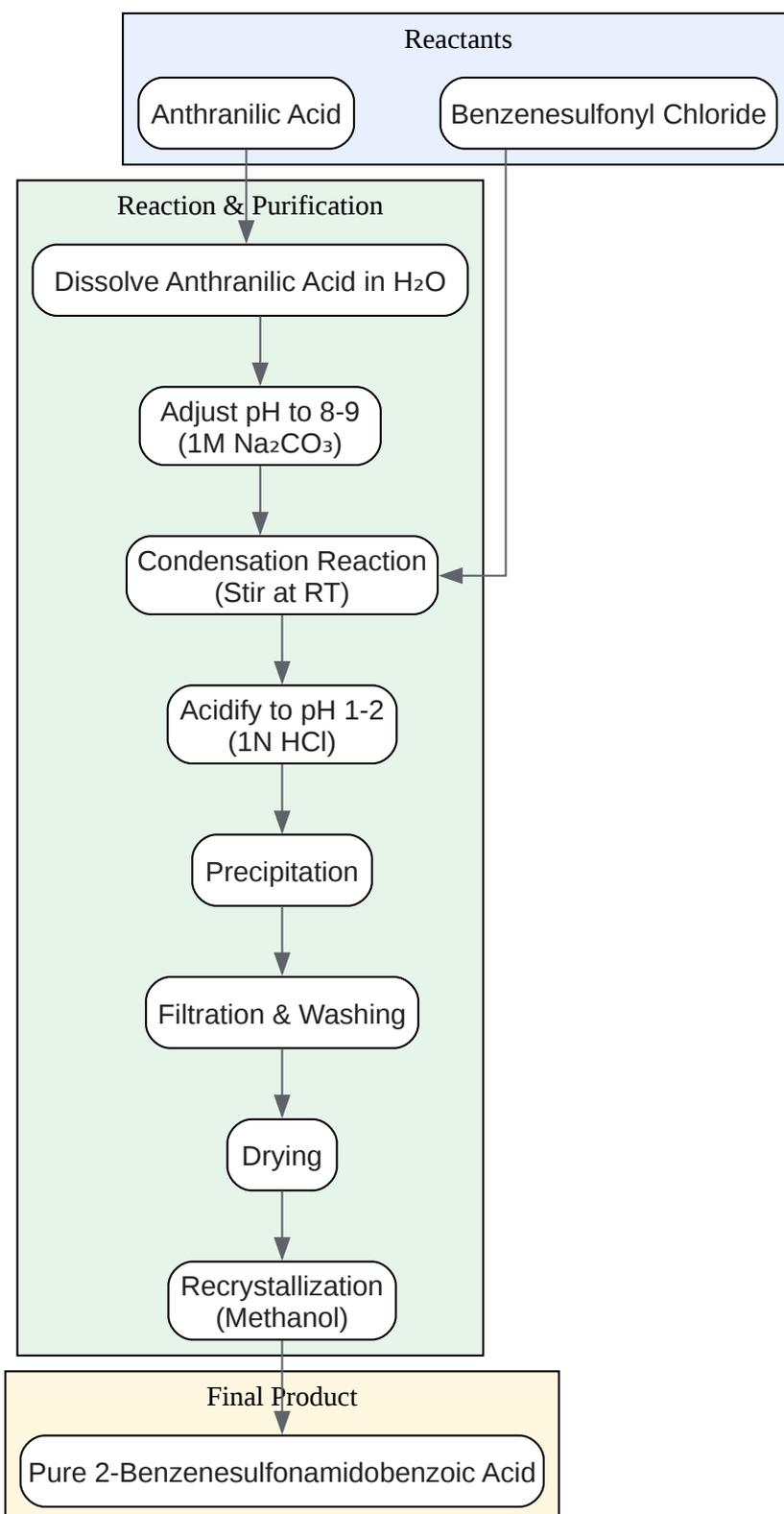
- Anthranilic acid (1.0 g, 7.3 mmol)
- Benzenesulfonyl chloride (1.29 g, 7.3 mmol)
- 1M Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) solution
- 1N Hydrochloric Acid (HCl)
- Distilled water
- Methanol (for recrystallization)

Procedure:

- Dissolve anthranilic acid in 10 mL of distilled water in a 25 mL round-bottom flask.
- Adjust the pH of the solution to 8–9 using 1M  $\text{Na}_2\text{CO}_3$  solution. This step is crucial to activate the nucleophile.

- Add benzenesulfonyl chloride to the solution portion-wise while stirring at room temperature.
- Continue stirring until all the benzenesulfonyl chloride has been consumed (reaction progress can be monitored by TLC).
- Once the reaction is complete, acidify the solution to a pH of 1–2 with 1N HCl to precipitate the product.
- Filter the resulting precipitate using a Buchner funnel.
- Wash the precipitate thoroughly with distilled water to remove any inorganic salts.
- Dry the crude product in a desiccator or a vacuum oven.
- For purification, recrystallize the dried solid from methanol to yield pure brownish-black crystals of **2-benzenesulfonamidobenzoic acid**.<sup>[3]</sup>

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-benzenesulfonamidobenzoic acid**.

## Molecular Structure and Crystallography

The structural characteristics of **2-benzenesulfonamidobenzoic acid** have been elucidated through X-ray crystallography. The molecule, with the formula  $C_{13}H_{11}NO_4S$ , exhibits specific bond lengths and angles that are consistent with established values for sulfonamide derivatives.[3]

- **Dihedral Angle:** A notable feature is the dihedral angle of  $13.7^\circ$  between the planes of the benzene ring and the carboxyl group.[3]
- **Bond Distances:** The S1—N1 bond distance is 1.6213 Å, and the average S=O distance is 1.4248 Å.[3]
- **Hydrogen Bonding:** The molecular structure is stabilized by intramolecular N—H $\cdots$ O hydrogen bonds. In the crystal lattice, the packing is further stabilized by intermolecular O—H $\cdots$ O and C—H $\cdots$ O hydrogen bonds. The O—H $\cdots$ O interactions lead to the formation of a cyclic dimer structure.[3] This dimerization is a key feature influencing the compound's solid-state properties, such as melting point and solubility.

## Applications in Drug Development and Research

The sulfonamide moiety is a well-established pharmacophore, and derivatives of **2-benzenesulfonamidobenzoic acid** are being explored for various therapeutic applications.

### Inhibition of Methionine Aminopeptidase-2 (MetAP2)

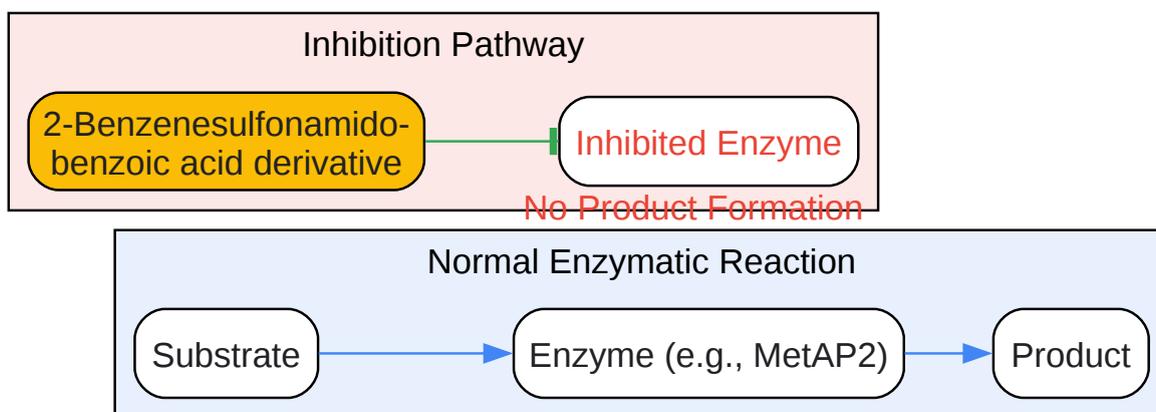
This compound is part of a class of anthranilic sulfonamide derivatives investigated as inhibitors of Methionine aminopeptidase-2 (MetAP2).[3] MetAP2 is a crucial enzyme for the post-translational processing of proteins and is a validated target for cancer therapy. By inhibiting MetAP2, these compounds can disrupt angiogenesis and suppress tumor growth.

### Allosteric Modulation of MrgX1

The 2-(sulfonamido)benzamide core, derived from **2-benzenesulfonamidobenzoic acid**, is central to the synthesis of positive allosteric modulators of the Mas-related G protein-coupled receptor X1 (MrgX1).[4] MrgX1 is a target for developing novel non-opioid analgesics, and modulating its activity can provide a new avenue for pain management. The synthetic route

involves coupling the sulfonamide with various anilines to generate a library of potential modulators.[4]

## Conceptual Mechanism of Action: Enzyme Inhibition



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Caption: Conceptual diagram of enzyme inhibition by a derivative.

## Analytical Characterization

High-Performance Liquid Chromatography (HPLC) is a standard and reliable technique for assessing the purity and quantifying **2-benzenesulfonamidobenzoic acid**. A reverse-phase HPLC method with UV detection is suitable for this purpose.

## Protocol: HPLC-UV Analysis

Objective: To determine the purity of a synthesized batch of **2-benzenesulfonamidobenzoic acid**.

Instrumentation & Conditions:

- HPLC System: Standard HPLC with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).

- Mobile Phase: An isocratic or gradient mixture of acetonitrile (ACN) and water containing 0.1% trifluoroacetic acid (TFA) or phosphoric acid. A typical starting point could be 60:40 ACN:Water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm or 275 nm, based on the UV absorbance maxima of the compound.[5]
- Injection Volume: 10  $\mu$ L.

#### Sample Preparation:

- Accurately weigh approximately 1 mg of the compound.
- Dissolve in 10 mL of the mobile phase or a suitable solvent like methanol to create a 100  $\mu$ g/mL stock solution.
- Filter the sample through a 0.45  $\mu$ m syringe filter before injection to protect the column.

#### Data Analysis:

- The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

## Safety and Handling

While a specific safety data sheet (SDS) for **2-benzenesulfonamidobenzoic acid** is not widely available, data from related compounds like benzoic acid and benzenesulfonamides can inform safe handling practices.[6][7][8][9]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[6][9]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[7][9] Avoid contact with skin and eyes. Wash hands thoroughly after handling.[6][7]
- Hazards: May cause skin and eye irritation.[6] Harmful if swallowed.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8][9]
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[7][9]
  - Skin: Wash off with soap and plenty of water.[6]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[7][9]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][8]

## References

- Asiri, A. M., et al. (2009). **2-Benzenesulfonamidobenzoic acid**. Acta Crystallographica Section E: Structure Reports Online, 65(7), o1246. [Link]
- Roy, S., et al. (2018). Synthesis and Biological Characterization of a Series of 2-Sulfonamidebenzamides as Allosteric Modulators of MrgX1. ACS Medicinal Chemistry Letters, 9(10), 1033–1038. [Link]
- SIELC Technologies. (n.d.). HPLC Separation of Benzoic and 2-naphtalenesulfonic Acids.

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## Sources

- 1. 2-Benzenesulfonamidobenzoic acid | CymitQuimica [cymitquimica.com]
- 2. omichem.com [omichem.com]
- 3. 2-Benzenesulfonamidobenzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis and Biological Characterization of a Series of 2-Sulfonamidebenzamides as Allosteric Modulators of MrgX1 - PMC [pmc.ncbi.nlm.nih.gov]

- 5. HPLC Separation of Benzoic and 2-naphtalenesulfonic Acids | SIELC Technologies [sielc.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
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